

Application Notes and Protocols for the Synthesis of Heterocyclic Compounds Using Propynylamine

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Compound of Interest

Compound Name: Propynylamine

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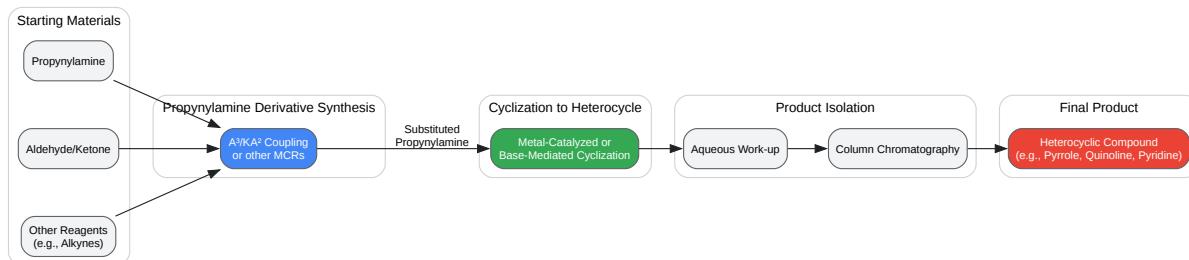
Introduction

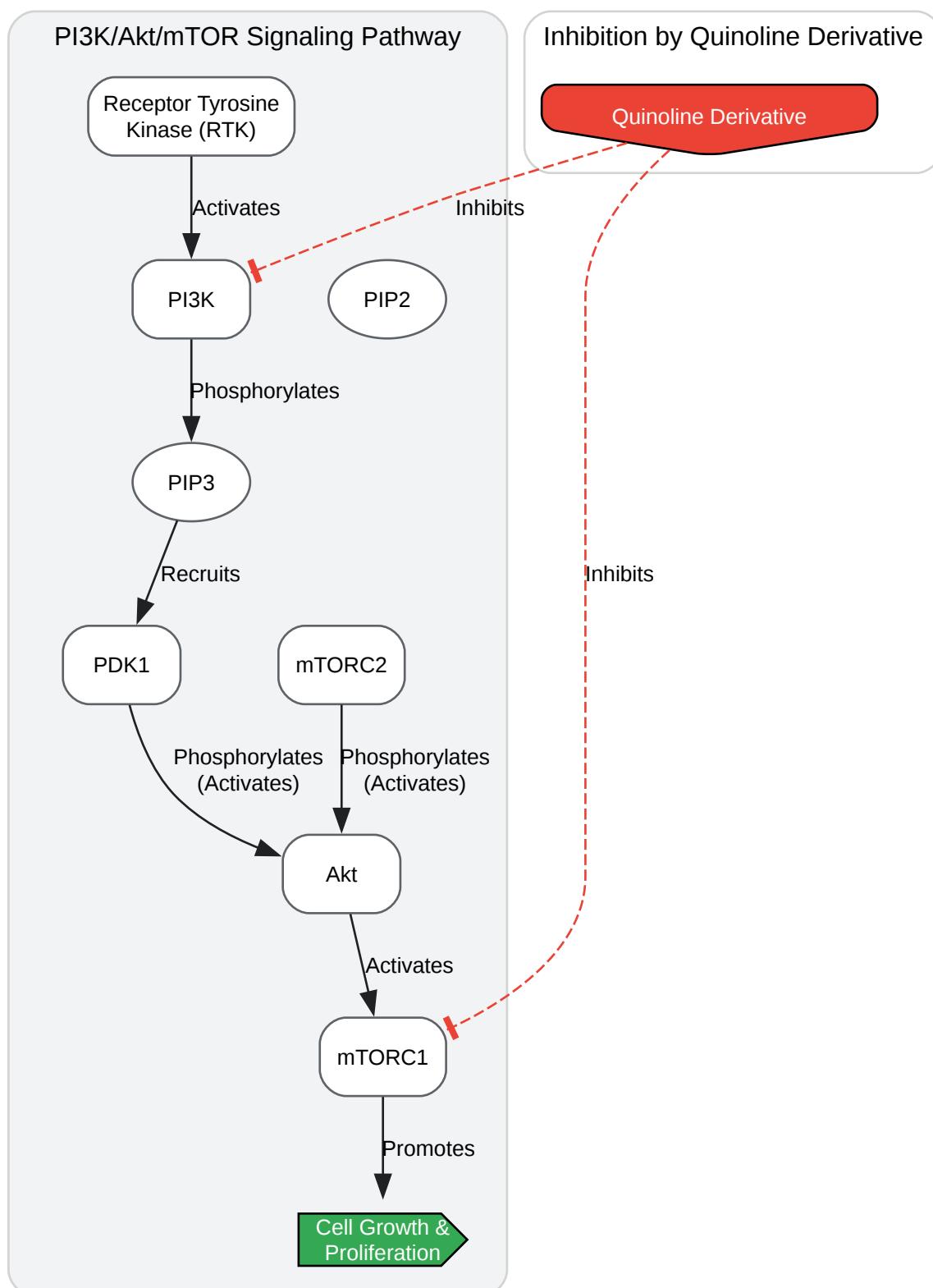
Propynylamine, also known as propargylamine, is a versatile and highly valuable building block in synthetic organic chemistry. Its unique structure, featuring a primary amine and a terminal alkyne, allows for a diverse range of chemical transformations, making it an ideal precursor for the synthesis of a wide variety of heterocyclic compounds.^[1] These nitrogen-containing heterocycles, such as pyrroles, quinolines, and pyridines, form the core scaffolds of numerous natural products, pharmaceuticals, and functional materials. The ability to efficiently construct these complex molecular architectures from a simple, commercially available starting material like **propynylamine** is of significant interest to the scientific community, particularly in the field of drug discovery and development.^[2]

This document provides detailed application notes and experimental protocols for the synthesis of several key classes of heterocyclic compounds using **propynylamine** as a key reagent. The methodologies presented herein cover a range of catalytic systems, including gold, palladium, and copper catalysis, as well as base-mediated cyclizations.

General Experimental Workflow

The synthesis of heterocyclic compounds from **propynylamine** often follows a general workflow that begins with the synthesis of a substituted **propynylamine** derivative, typically through a multicomponent reaction, followed by a cyclization step to form the desired heterocyclic ring system.



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References

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- 2. pubs.acs.org [pubs.acs.org]
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